

using 2-Chloro-4,5-difluorobenzamide as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 2-Chloro-4,5-difluorobenzamide

CAS No.: 296274-32-3

Cat. No.: B2468261

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Application Note: Strategic Utilization of **2-Chloro-4,5-difluorobenzamide** in Pharmaceutical Synthesis

Abstract

This application note provides a comprehensive technical guide for the use of **2-Chloro-4,5-difluorobenzamide** as a high-value intermediate in the synthesis of fluorinated bioactive scaffolds.^[1] While often derived from its acid precursor (CAS 110877-64-0), the amide functionality offers unique chemoselective advantages for accessing 2-chloro-4,5-difluoroaniline (via Hoffmann rearrangement) and substituted benzamides (via nucleophilic aromatic substitution).^[1] This guide details reaction mechanisms, optimized protocols, and quality control parameters for researchers in medicinal chemistry and process development.^[1]

Introduction: The Fluorine Scaffold Advantage

In modern drug discovery, the 2-chloro-4,5-difluoro motif is a privileged scaffold, particularly in the development of fluoroquinolone antibiotics (e.g., Sparfloxacin analogs) and kinase inhibitors.^[1] The strategic placement of fluorine atoms at the 4- and 5-positions, combined with

the orthogonal reactivity of the 2-chlorine, allows for precise structure-activity relationship (SAR) tuning.^[1]

Key Chemical Attributes:

- **Metabolic Stability:** The C-F bonds at positions 4 and 5 block metabolic oxidation (P450 metabolism), extending the half-life of the final drug candidate.^[1]
- **Electronic Modulation:** The electron-withdrawing nature of the fluorine atoms activates the ring for Nucleophilic Aromatic Substitution (SNAr), enabling rapid library diversification.^[1]
- **Orthogonal Reactivity:**
 - **Amide (C1):** Susceptible to hydrolysis, dehydration (to nitrile), or rearrangement (to amine).^[1]
 - **Fluorines (C4/C5):** Differential electrophilicity allows for regioselective substitution.^[1]
 - **Chlorine (C2):** Steric blocker and handle for late-stage cross-coupling (e.g., Suzuki-Miyaura).^[1]

Synthetic Utility & Mechanism^{[1][2][3]}

The utility of **2-Chloro-4,5-difluorobenzamide** hinges on two primary reaction pathways: Regioselective SNAr and the Hoffmann Rearrangement.^[1]

Regioselectivity in SNAr Reactions

When subjecting **2-Chloro-4,5-difluorobenzamide** to nucleophilic attack, understanding the electronic directing effects is crucial.

- **C4-Fluorine (Para to Amide):** The amide group (-CONH₂) is a moderate electron-withdrawing group (EWG) via resonance.^[1] This activates the para position (C4) significantly more than the meta position (C5).^[1]
- **C5-Fluorine (Para to Chlorine):** The chlorine atom at C2 activates the C5 position via inductive effects, but this is generally weaker than the resonance activation from the amide.^[1]

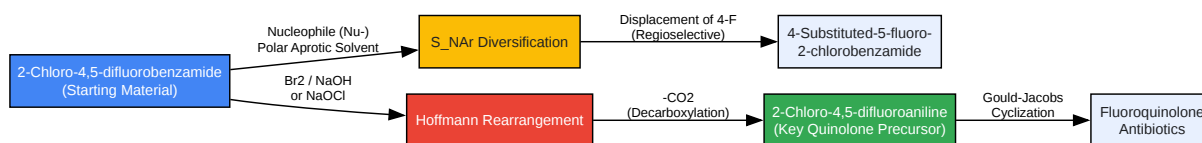
Mechanistic Insight: Under standard S_NAr conditions (polar aprotic solvent, mild base), nucleophiles (amines, alkoxides) will preferentially displace the C4-Fluorine.[1] This selectivity is critical for synthesizing 4-substituted-5-fluoro-2-chlorobenzamides.[1]

The Hoffmann Rearrangement Pathway

The most common industrial application of this intermediate is its conversion to 2-Chloro-4,5-difluoroaniline (CAS 2613-32-3).[1] This aniline is the direct precursor for constructing the quinolone core. The Hoffmann rearrangement is preferred over nitration/reduction routes due to milder conditions and the avoidance of potentially explosive nitration intermediates.

Visual Workflows (Graphviz)

Diagram 1: Synthetic Decision Tree



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Caption: Divergent synthetic pathways: Regioselective substitution at C4 vs. rearrangement to the aniline.[1]

Detailed Experimental Protocols

Protocol A: Synthesis of 2-Chloro-4,5-difluoroaniline (Hoffmann Rearrangement)

Target: Conversion of the amide to the amine with loss of one carbon.[1]

Reagents:

- **2-Chloro-4,5-difluorobenzamide** (1.0 equiv)[1]
- Sodium Hypochlorite (NaOCl) solution (10-13% active chlorine, 2.5 equiv)[1]

- Sodium Hydroxide (NaOH), 50% aq.[1] solution (2.0 equiv)
- Water (solvent)[1]

Step-by-Step Procedure:

- Preparation: In a 3-neck round-bottom flask equipped with a mechanical stirrer and thermometer, charge water (5 vol) and NaOH (2.0 equiv). Cool to 0–5°C.[1]
- Amide Addition: Add **2-Chloro-4,5-difluorobenzamide** (1.0 equiv) in portions. Stir until a partial suspension/solution is obtained.
- Oxidant Addition: Slowly add NaOCl solution dropwise, maintaining the internal temperature below 10°C. Exothermic reaction.[1]
- Rearrangement: Once addition is complete, warm the mixture to 20°C and stir for 1 hour. Then, heat gradually to 70–80°C for 2 hours.
 - Checkpoint: Monitor by HPLC.[1] The intermediate N-chloroamide should disappear, and the aniline peak should emerge.[1]
- Workup: Cool the reaction mixture to room temperature. The product, 2-Chloro-4,5-difluoroaniline, may separate as an oil or solid depending on purity.[1]
- Extraction: Extract with Dichloromethane (DCM) (2 x 5 vol). Wash the organic layer with water and brine.[1]
- Isolation: Dry over Na₂SO₄, filter, and concentrate under reduced pressure.
 - Yield Expectation: 85–92%.[1]
 - Purity: >98% (HPLC).[1][2]

Protocol B: Regioselective S_NAr with Morpholine

Target: Introduction of a solubilizing group at the C4 position.

Reagents:

- **2-Chloro-4,5-difluorobenzamide** (1.0 equiv)[1]
- Morpholine (1.1 equiv)[1]
- Potassium Carbonate (K_2CO_3) (2.0 equiv)[1]
- Acetonitrile (ACN) or DMF (10 vol)[1]

Step-by-Step Procedure:

- Setup: Dissolve **2-Chloro-4,5-difluorobenzamide** in ACN. Add K_2CO_3 .
- Addition: Add Morpholine dropwise at room temperature.
- Reaction: Heat the mixture to reflux (80°C for ACN) for 4–6 hours.
 - Mechanism Check: The 4-F is displaced due to activation by the para-amide group.[1]
- Quench: Cool to RT and pour into ice water (20 vol).
- Filtration: The product often precipitates.[1] Filter the solid.[1] If no precipitate, extract with Ethyl Acetate.[1]
- Purification: Recrystallize from Ethanol/Water.

Quality Control & Characterization

Data Table: Key Physicochemical Specifications

Parameter	Specification	Method
Appearance	White to off-white crystalline powder	Visual
Purity	$\geq 98.0\%$	HPLC (C18, ACN/Water gradient)
Melting Point	103–106°C (Acid precursor); Amide ~145-150°C	Capillary Method
Identity	$^1\text{H-NMR}$, $^{19}\text{F-NMR}$	Conform to Structure
Water Content	$\leq 0.5\%$	Karl Fischer

$^{19}\text{F-NMR}$ Signature:

- Expect two distinct signals for the difluoro system.[\[1\]](#)
- C4-F: Typically appears upfield relative to C5-F due to shielding/deshielding dynamics of the amide, but definitive assignment requires 2D-NMR (HOESY) or comparison with mono-substituted standards.[\[1\]](#)

Safety & Handling (E-E-A-T)

Hazard Classification:

- H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)
- H318: Causes serious eye damage.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[4\]](#)

Handling Protocols:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.[\[1\]](#) Use a dust mask (N95) if handling powder.[\[1\]](#)

- Ventilation: All reactions involving NaOCl (Hoffmann) must be performed in a fume hood due to the potential release of chlorine gas if acidified.[1]
- Spill Cleanup: Sweep up dry spills to avoid dust generation.[1] Neutralize aqueous spills with dilute sodium thiosulfate before disposal.[1]

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